

Stannous Octadecanoate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Tin stearate*

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An In-depth Review of the Physical, Chemical, and Pharmaceutical Properties of Tin(II) Stearate

Stannous octadecanoate, also known as stannous stearate or tin(II) stearate, is a metal salt of stearic acid. While it has established applications in the polymer industry, its potential utility in pharmaceutical formulations is an area of growing interest. This technical guide provides a comprehensive overview of the physical and chemical properties of stannous octadecanoate, detailed experimental protocols for its synthesis and characterization, and an exploration of its potential roles in drug delivery systems.

Core Physicochemical Properties

Stannous octadecanoate is the product of the reaction between stannous tin (tin in the +2 oxidation state) and two equivalents of stearic acid, a long-chain saturated fatty acid. This composition imparts a hydrophobic character to the molecule, influencing its solubility and interaction with other chemical entities.

Physical and Chemical Data Summary

The following tables summarize the key quantitative data for stannous octadecanoate. It is important to note that some physical properties, such as the melting point, have conflicting or

unavailable data in the public domain, which may be due to variations in purity or the specific isomeric form of the stearate used in its synthesis.

Identifier	Value	Citation
Chemical Name	Stannous Octadecanoate, Tin(II) Stearate	[1][2]
CAS Number	6994-59-8	[1][2]
Molecular Formula	C ₃₆ H ₇₀ O ₄ Sn	[2][3][4][5]
Molecular Weight	685.65 g/mol	[2][3][4][5]

Physical Property	Value	Citation
Physical State	White to off-white/tan powder or crystals. May also be a pale cream-yellowish coarse powder.	[1][6][7]
Melting Point	Data not definitively available for C ₃₆ H ₇₀ O ₄ Sn. One source cites 90 °C for a compound with the formula C ₁₈ H ₃₆ SnO ₂ . Other sources state "N/A".	[6][7]
Boiling Point	Data not available.	[6]
Solubility in Water	Insoluble.	[1][2][3][4][5]
Solubility in Organic Solvents	Generally soluble in organic solvents. Specific quantitative data is limited.	[8]
Stability	Stable under normal conditions. Should be stored in a dry, cool, and well-ventilated place.	[9]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of stannous octadecanoate are crucial for its application in research and development. The following sections provide outlines of common experimental procedures.

Synthesis of Stannous Octadecanoate

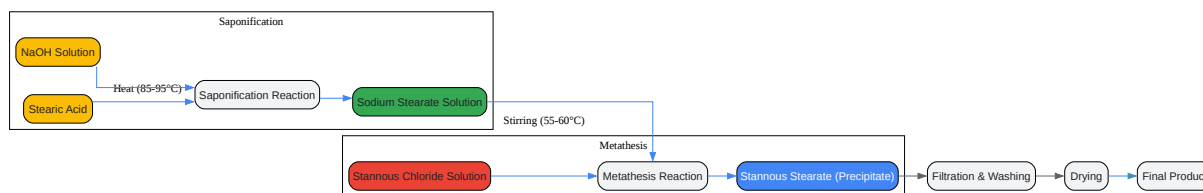
Several methods for the synthesis of stannous stearate have been reported, primarily involving the reaction of a tin(II) source with stearic acid or a stearate salt.

1. Metathesis Reaction (Saponification-Precipitation)

This common method involves a two-step process: the saponification of stearic acid to form a soluble stearate salt, followed by a precipitation reaction with a soluble tin(II) salt.

- Step 1: Saponification of Stearic Acid
 - Prepare an aqueous solution of a strong base, such as sodium hydroxide (e.g., 1-5 wt%).
 - Heat the solution to 85-95 °C.
 - Slowly add stearic acid to the heated solution with constant stirring.
 - Continue the reaction until the pH of the solution reaches 9-10, indicating the formation of sodium stearate.
 - Cool the resulting saponification liquor to below 60 °C.[\[10\]](#)
- Step 2: Metathesis Reaction
 - Prepare an acidic aqueous solution of a soluble tin(II) salt, such as stannous chloride (SnCl_2), with a concentration of 5-10%. The addition of a small amount of hydrochloric acid can prevent the precipitation of tin hydroxides.[\[10\]](#)
 - With vigorous stirring, slowly add the stannous chloride solution to the sodium stearate solution.

- Maintain the reaction temperature at 55-60 °C.
- Continue stirring until the precipitation of stannous stearate is complete. This can be visually monitored.
- Cool the mixture and collect the solid precipitate by filtration or centrifugation.
- Wash the product thoroughly with water to remove any unreacted starting materials and by-products.
- Dry the final product under vacuum.[10]



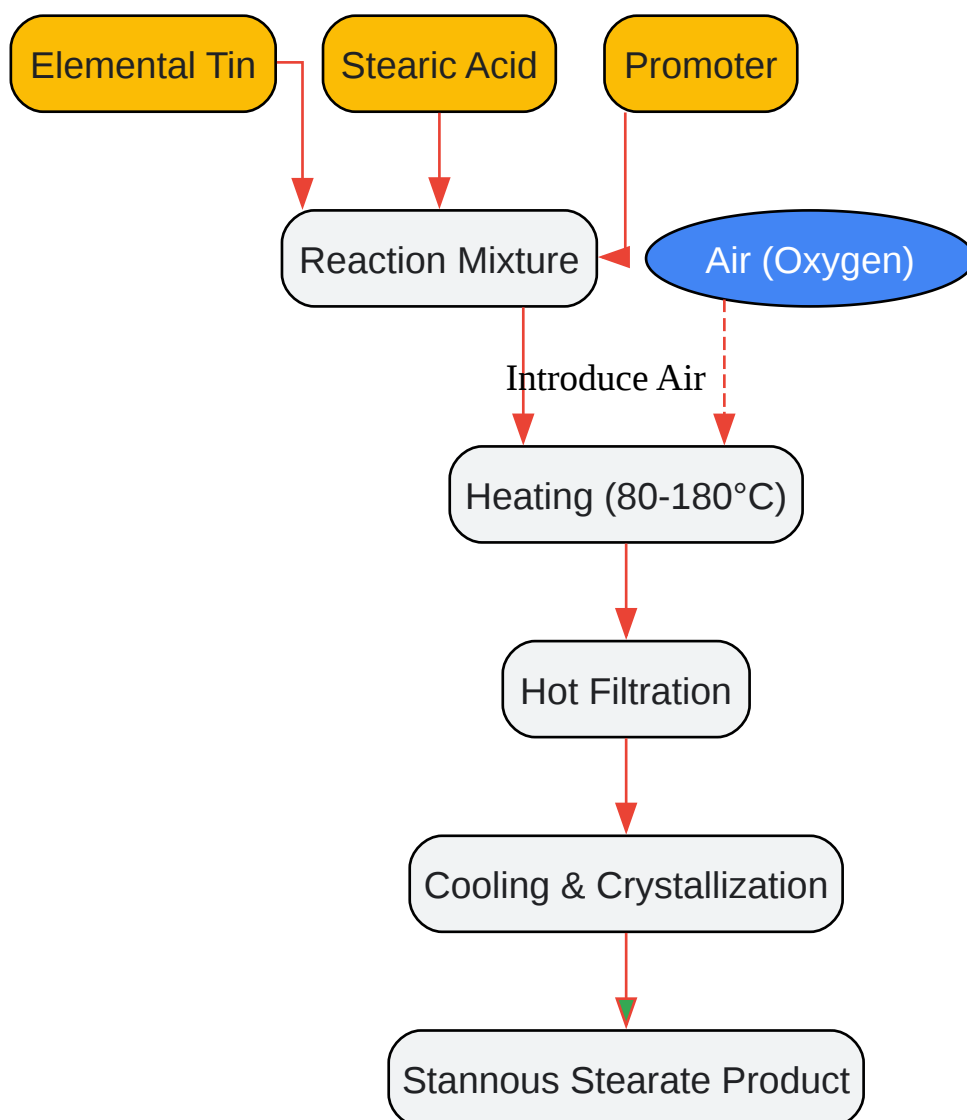
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Synthesis of Stannous Stearate via Metathesis Reaction.

2. Direct Synthesis from Elemental Tin

This method involves the direct reaction of elemental tin with stearic acid in the presence of a promoter and an oxidizing agent.

- Charge a reactor with elemental tin (shot or powder), stearic acid, and a promoter (e.g., 4-tert-butylcatechol).[\[7\]](#)[\[11\]](#)
- Heat the reaction mixture to approximately 80 °C.
- Introduce an oxygen-containing gas, such as air, into the mixture.
- Gradually increase the temperature to 140-180 °C.[\[11\]](#)
- Monitor the reaction progress by analyzing the stannous tin content.
- Once the desired conversion is achieved, filter the hot mixture to remove any unreacted tin and other solid impurities.
- Cool the filtrate to obtain the stannous stearate product.[\[7\]](#)



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Direct Synthesis of Stannous Stearate from Elemental Tin.

Characterization Techniques

1. Melting Point Determination

The melting point of a metallic soap can be determined using standard methods such as capillary melting point apparatus or Differential Scanning Calorimetry (DSC).

- Capillary Method:

- A small, powdered sample is packed into a capillary tube.
- The tube is placed in a heated block or oil bath.
- The temperature is slowly increased, and the range from the first sign of melting to complete liquefaction is recorded.
- Differential Scanning Calorimetry (DSC):
 - A small, weighed sample is placed in a DSC pan.
 - The sample is heated at a controlled rate in an inert atmosphere.
 - The heat flow to the sample is measured as a function of temperature, and the melting point is determined from the endothermic peak of the resulting thermogram.[\[12\]](#)[\[13\]](#)

2. Solubility Determination

The solubility of stannous stearate in various organic solvents can be determined gravimetrically.

- A saturated solution of stannous stearate is prepared in the desired solvent at a specific temperature by adding an excess of the compound and allowing it to equilibrate with stirring.
- A known volume of the saturated solution is carefully filtered to remove any undissolved solid.
- The solvent is evaporated from the filtered solution.
- The mass of the remaining solid is measured, and the solubility is calculated in terms of g/100 mL or other appropriate units.

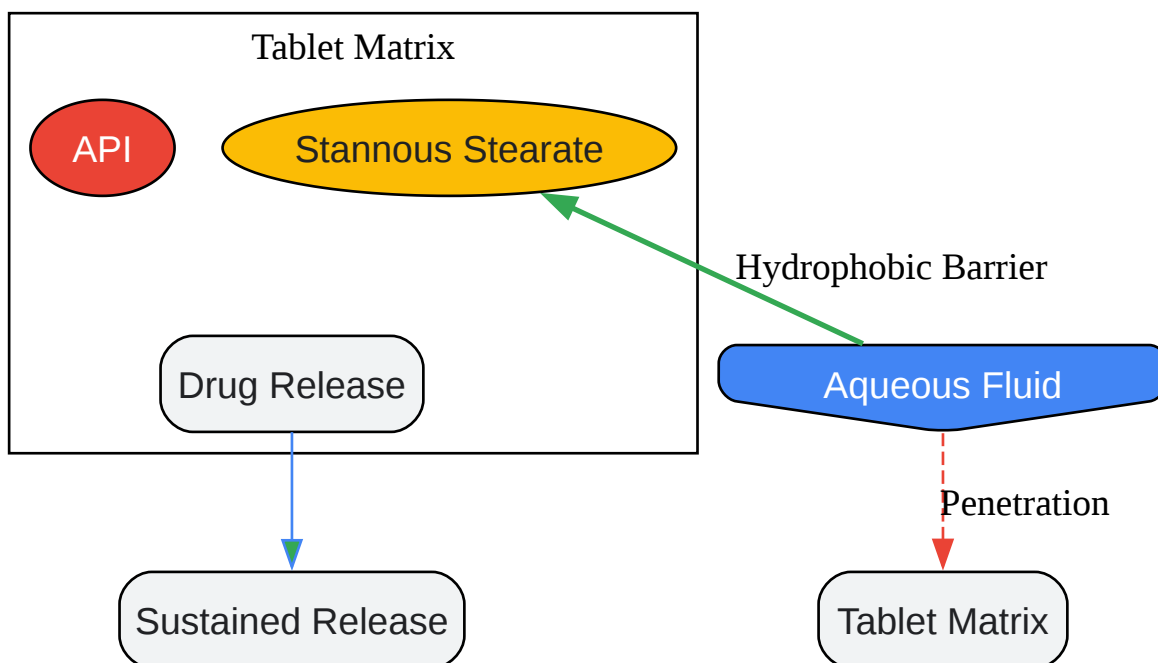
Applications in Drug Development

While specific data for stannous stearate in pharmaceutical formulations is limited, the well-established roles of other metallic stearates, such as magnesium and calcium stearate, provide a strong basis for its potential applications.[\[14\]](#)[\[15\]](#) Metallic stearates are primarily used as excipients in solid dosage forms.

Potential Roles of Stannous Stearate in Pharmaceutical Formulations:

- **Lubricant:** To reduce friction between the tablet surface and the die wall during ejection, preventing sticking and picking.[16][17]
- **Glidant:** To improve the flowability of powder blends, ensuring uniform die filling during tableting.
- **Hydrophobic Matrix Former:** In sustained-release formulations, the hydrophobic nature of stannous stearate can retard the penetration of water into the tablet matrix, thereby slowing down drug dissolution and release.[18]
- **Thickener and Film-Forming Agent:** In topical and cosmetic preparations.[1][7]

The mechanism by which metallic stearates influence drug release in a hydrophobic matrix is primarily through the formation of a water-repellent barrier. The long hydrocarbon chains of the stearate molecules orient themselves to create a non-polar environment that hinders the ingress of aqueous fluids, which is necessary for the dissolution of the active pharmaceutical ingredient (API).



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General Mechanism of Metallic Stearates in Sustained Drug Release.

Biological Activity and Signaling Pathways

There is a lack of specific research on the interaction of stannous octadecanoate with biological signaling pathways in the context of drug delivery. However, studies on other organotin compounds have shown that they can exert a range of biological effects, often related to their interaction with cellular membranes and intracellular signaling cascades.

Organotin compounds have been reported to:

- Inhibit membrane-mediated signal transduction systems.[15]
- Induce apoptosis (programmed cell death) in certain cell types.[19]
- Affect calcium homeostasis and protein phosphorylation.[15]

It is important to note that the toxicity of tin compounds is highly dependent on their chemical form. Inorganic tin salts are generally considered to have low toxicity, while some organotin compounds can be highly toxic.[5] The biocompatibility of stannous stearate in a specific pharmaceutical formulation would need to be thoroughly evaluated through preclinical studies.

Conclusion

Stannous octadecanoate is a metallic soap with well-defined chemical properties and established synthesis routes. While its application in the pharmaceutical industry is not as widespread as other metallic stearates, its physicochemical characteristics suggest potential utility as a lubricant, glidant, and hydrophobic matrix-forming agent in solid dosage forms. Further research is warranted to definitively establish its melting point, solubility in various pharmaceutically relevant solvents, and, most importantly, its specific performance and biocompatibility in drug delivery systems. The experimental protocols and mechanistic insights provided in this guide offer a foundational resource for researchers and drug development professionals interested in exploring the potential of stannous octadecanoate in novel pharmaceutical formulations.

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